

# Essential Safety and Operational Guide for Handling Dimethylphenylphosphine

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## Compound of Interest

Compound Name: *Dimethylphenylphosphine*

Cat. No.: *B1211355*

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **Dimethylphenylphosphine**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

## Chemical and Physical Properties of Dimethylphenylphosphine

For quick reference, the following table summarizes the key quantitative data for **Dimethylphenylphosphine**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> P
Molecular Weight	138.15 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	74-75 °C at 12 mmHg
Density	0.971 g/mL at 25 °C
Flash Point	49 °C (120.2 °F) - closed cup
Vapor Pressure	11 mmHg at 68 °C
Solubility	Insoluble in water
Refractive Index	n <sub>20/D</sub> 1.563

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure.[1] The following PPE should be worn at all times when handling **Dimethylphenylphosphine**:

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[2] A face shield should be worn over safety glasses if there is a risk of splashing.[3]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile or chloroprene).[4] Always inspect gloves for any signs of degradation or punctures before use.[4] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[5]
  - Protective Clothing: A flame-resistant lab coat should be worn over cotton clothing.[3] Ensure the lab coat is buttoned and fits properly to cover as much skin as possible.[3] Wear appropriate protective clothing to prevent skin exposure.[2]

- Respiratory Protection: If working in an area with insufficient ventilation or where exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter) is necessary.[3][6]

## Safe Handling Protocol

Adherence to the following step-by-step procedure is crucial for the safe handling of **Dimethylphenylphosphine**.

- Preparation:
  - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[2][7]
  - Work in a well-ventilated area, preferably in a chemical fume hood.[5]
  - Keep away from heat, sparks, open flames, and other ignition sources.[2] Use non-sparking tools and explosion-proof equipment.[2]
- Handling:
  - Avoid contact with skin, eyes, and clothing.[7]
  - Avoid inhalation of vapor or mist.[5]
  - Ground and bond the container and receiving equipment to prevent static discharge.[2]
  - Keep the container tightly closed when not in use.[7]
- After Handling:
  - Wash hands and any exposed skin thoroughly after handling.[2][7]
  - Decontaminate all equipment and the work area with soap and water.[4]

## Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep the container tightly closed.[2]
- The chemical is air-sensitive; store under an inert gas.[4]
- Store away from incompatible materials such as strong oxidizing agents.[7]

#### Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.[8][9]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]
- Engage a licensed professional waste disposal service to dispose of this material.[8][9]
- Do not allow the product to enter drains.[5]
- Contaminated packaging should be completely emptied and can be disposed of in the same manner as the product itself.[8][9]

## Emergency and First-Aid Procedures

In case of exposure, follow these first-aid measures immediately:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.[7]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- **Ingestion:** Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[7]

## Workflow for Handling **Dimethylphenylphosphine**

Caption: Workflow for the safe handling of **Dimethylphenylphosphine**.

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